

isovaleric acid-13C safety precautions and MSDS

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Compound of Interest

Compound Name: Isovaleric acid-13C

Cat. No.: B1626659

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An In-depth Technical Guide to the Safe Handling of **Isovaleric Acid-13C**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isovaleric acid-13C is a stable, non-radioactive isotopically labeled form of isovaleric acid. The incorporation of the carbon-13 isotope provides a valuable tool for researchers in various fields, including metabolomics, proteomics, and drug development, for use as a tracer in metabolic studies and for mass spectrometry-based applications.^{[1][2]} While the isotopic label makes it analytically distinct, it is crucial to understand that the chemical and toxicological properties of **isovaleric acid-13C** are essentially identical to those of its unlabeled counterpart. Therefore, the safety precautions and handling procedures for isovaleric acid should be rigorously followed.

This guide provides a comprehensive overview of the safety precautions, hazard information, and handling protocols for **isovaleric acid-13C**, based on the Material Safety Data Sheet (MSDS) for isovaleric acid.

Hazard Identification and Classification

Isovaleric acid is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[3][4][5]} It is also a combustible liquid.^{[4][6]}

GHS Classification:

- Skin Corrosion/Irritation: Category 1B[3]
- Serious Eye Damage/Eye Irritation: Category 1[5]
- Flammable Liquids: Category 4[6]
- Acute Toxicity, Oral: Category 5[4]
- Acute Toxicity, Dermal: Category 5[4]

Signal Word: Danger[3]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[3]
- H227: Combustible liquid.[6]
- H303 + H313: May be harmful if swallowed or in contact with skin.[4]

Physical and Chemical Properties

The physical and chemical properties of **isovaleric acid-13C** are expected to be virtually identical to unlabeled isovaleric acid.

Property	Value	References
Appearance	Colorless liquid	[4]
Odor	Rancid, cheese-like	[4][5]
Molecular Formula	C ₅ H ₁₀ O ₂	[4]
Molecular Weight	102.13 g/mol (unlabeled)	[4][7]
Boiling Point	175-177 °C	[6]
Melting Point	-26 °C	[8]
Flash Point	71-74 °C	[4][6][8]
Density	0.925 - 0.93 g/cm ³ at 20 °C	[6][8]
Solubility	Slightly soluble in water. Soluble in alcohol and other organic solvents.	[4]
Vapor Density	3.52	[5]
pH	3 (10g/L solution at 20°C)	[5][8]

Toxicological Information

Isovaleric acid is corrosive and can cause severe damage to tissues upon contact. The material is destructive to the mucous membranes and upper respiratory tract.[3]

Route of Exposure	Toxicological Effect	References
Oral (LD50, Rat)	> 2,000 mg/kg	[3][5][6]
Dermal (LD50, Rabbit)	3,560 mg/kg	[5][6]
Inhalation	May be harmful if inhaled. Causes corrosion of the respiratory system.	[3][8]
Skin Contact	Causes severe skin burns. May be harmful if absorbed through the skin.	[3][8]
Eye Contact	Causes serious eye damage.	[3][8]
Ingestion	May be harmful if swallowed. Causes burns and corrosion of the digestive system.	[3][8]

Signs and Symptoms of Exposure: Burning sensation, cough, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.[3]

Experimental Protocols: Safe Handling and Spill Management

Engineering Controls and Personal Protective Equipment (PPE)

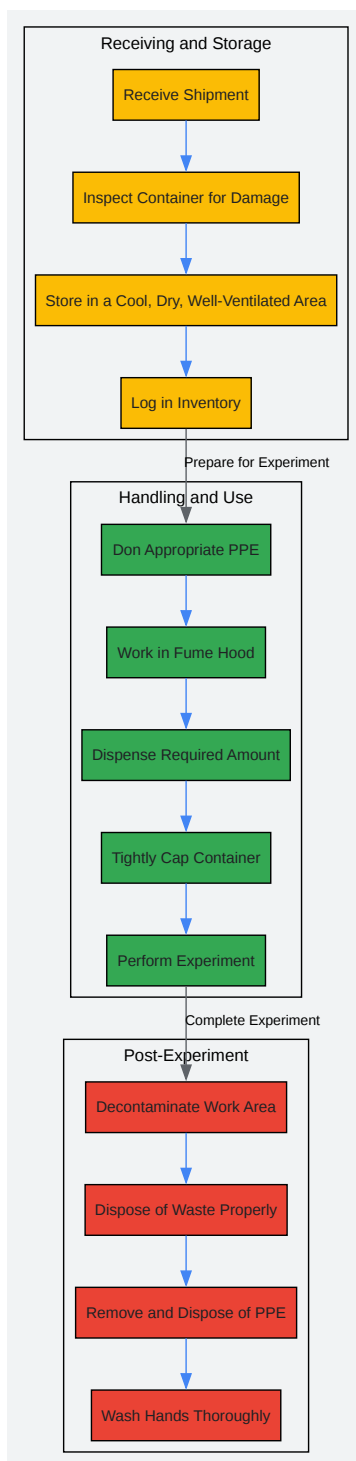
Proper engineering controls and PPE are essential to minimize exposure when working with **isovaleric acid-13C**.

- Ventilation: Always handle in a well-ventilated area. For procedures with a risk of aerosolization, use a chemical fume hood.[8][9]
- Eye Protection: Wear tightly fitting safety goggles and a face shield.[3]
- Hand Protection: Use chemically resistant gloves (e.g., butyl-rubber for full contact, nitrile rubber for splash protection). Inspect gloves before use and dispose of them properly.[3]

- Body Protection: Wear a lab coat or a chemical-resistant suit to protect the skin.[\[3\]](#)
- Respiratory Protection: If engineering controls are insufficient, use a full-face respirator with appropriate cartridges (e.g., type ABEK).[\[3\]](#)

Safe Handling and Storage Workflow

The following diagram illustrates the standard workflow for the safe handling and storage of **isovaleric acid-13C**.



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*Safe Handling and Storage Workflow for **Isovaleric Acid-13C***

Spill Management Protocol

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[4\]](#)
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[3\]](#)
- Absorb: For small spills, contain the spill with an inert absorbent material such as sand, diatomaceous earth, or acid binders.[\[4\]](#)[\[6\]](#)
- Neutralize: Cautiously neutralize the absorbed material with sodium bicarbonate or calcium hydroxide.[\[4\]](#)
- Collect and Dispose: Collect the absorbed and neutralized material into a sealed container for disposal.[\[4\]](#) This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)
- Decontaminate: Wash the spill area thoroughly with soap and water.[\[9\]](#)

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[3][4]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for 10-30 minutes. Do not use soap or neutralizers initially. Seek immediate medical attention.	[3][4][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.	[3][4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.	[3][4]

Fire-Fighting Measures

Isovaleric acid is a combustible liquid.

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. For large fires, use water spray or mist.[3][6][8]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may be ineffective. [3][8]
- Specific Hazards: In case of fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be formed.[3][8]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[3][8]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[5][8]
- Conditions to Avoid: Heat, flames, sparks, and incompatible materials.[3]
- Incompatible Materials: Strong acids, bases, oxidizing agents, and reducing agents.[3][4][8]
- Hazardous Decomposition Products: Carbon oxides are formed during combustion.[3][5][8]

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. This material may be burned in a chemical incinerator. Do not allow the product to reach the sewage system.
[3][6][9]

Conclusion

While **isovaleric acid-13C** is an invaluable tool in modern research, its handling requires strict adherence to safety protocols due to its corrosive nature. By understanding its hazards, implementing proper engineering controls, using appropriate personal protective equipment, and following established safe handling and emergency procedures, researchers can minimize risks and ensure a safe laboratory environment. The safety guidelines for unlabeled isovaleric acid are directly applicable and should be consulted and followed diligently.

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